

(2,4-Dibutoxyphenyl)boronic acid safety and handling

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Compound of Interest

Compound Name: (2,4-Dibutoxyphenyl)boronic acid

Cat. No.: B150986

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An In-depth Technical Guide to the Safety and Handling of **(2,4-Dibutoxyphenyl)boronic Acid**

Disclaimer: A specific Safety Data Sheet (SDS) for **(2,4-Dibutoxyphenyl)boronic acid** was not located during a comprehensive search. The following information is extrapolated from data on structurally analogous boronic acid compounds, primarily 2,4-dimethoxyphenylboronic acid and other phenylboronic acid derivatives. Researchers and drug development professionals should handle this compound with caution and perform a thorough risk assessment before use.


This guide provides a detailed overview of the anticipated safety and handling protocols for **(2,4-Dibutoxyphenyl)boronic acid**, based on information from related chemical compounds. It is intended for an audience of trained professionals in research and development.

Hazard Identification and Classification

Based on analogous compounds, **(2,4-Dibutoxyphenyl)boronic acid** is anticipated to be classified as an irritant.^[1] The primary hazards are expected to be:

- Skin Irritation: Causes skin irritation.^[1]
- Serious Eye Irritation: Causes serious eye irritation.^[1]
- Respiratory Tract Irritation: May cause respiratory irritation upon inhalation of dust.^[1]
- Harmful if Swallowed: Some boronic acids are classified as harmful if swallowed.^{[2][3][4]}

GHS Hazard Pictogram (Anticipated):

 alt text

Signal Word (Anticipated): Warning[2]

Hazard Statements (Anticipated):

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]
- H302: Harmful if swallowed.[2][3][4]

Precautionary Statements (Anticipated):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[2][4]
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]

Physical and Chemical Properties

Quantitative data for **(2,4-Dibutoxyphenyl)boronic acid** is not readily available. The table below summarizes the properties of the closely related 2,4-Dimethoxyphenylboronic acid for reference.

Property	Value for 2,4-Dimethoxyphenylboronic acid
Molecular Formula	C8H11BO4
Molecular Weight	181.98 g/mol [5][6]
Appearance	Off-white powder[5]
Melting Point	125-127 °C (lit.)[6]
Storage Class	11 - Combustible Solids[6]

Exposure Controls and Personal Protection

To minimize exposure, the following engineering controls and personal protective equipment (PPE) are recommended when handling **(2,4-Dibutoxyphenyl)boronic acid**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Ensure eyewash stations and safety showers are readily accessible.[7]

Personal Protective Equipment (PPE):

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles.[6] [8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). [2][6] Lab coat.
Respiratory Protection	NIOSH-approved N95 (or better) particulate respirator if dust is generated.[6]

Handling and Storage

Handling:

- Avoid contact with skin and eyes.[8]
- Avoid formation and inhalation of dust.[8]
- Wash hands thoroughly after handling.[2]
- Use non-sparking tools and take measures to prevent the build-up of electrostatic charge.[1]
[8]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[3]
- Some boronic acids are moisture-sensitive and should be stored under an inert atmosphere.
[3]
- Recommended storage is often at room temperature or refrigerated (2-8 °C).[5][9]

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[8]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[2][8]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2][8]

Accidental Release Measures

Personal Precautions:

- Wear appropriate personal protective equipment.[8]
- Avoid breathing dust.[8]
- Ensure adequate ventilation.[8]
- Evacuate personnel to safe areas.[8]

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.[8]
- Do not let the product enter drains.[2][8]

Methods for Cleaning Up:

- Sweep up or vacuum the material and place it into a suitable, closed container for disposal.
[8]
- Avoid generating dust.[8]

Toxicological Information

Specific toxicological data for **(2,4-Dibutoxyphenyl)boronic acid** is not available. For many boronic acids, the chemical, physical, and toxicological properties have not been thoroughly investigated. The primary health effects are expected to be irritation to the skin, eyes, and respiratory system.[1] Some phenylboronic acids are harmful if swallowed.[2][3][4] No components of similar boronic acids are listed as carcinogens by IARC, ACGIH, NTP, or OSHA.
[2]

Experimental Protocols

General Protocol for Handling Powdered Boronic Acids

This protocol outlines a general procedure for safely weighing and using a powdered boronic acid in a laboratory setting.

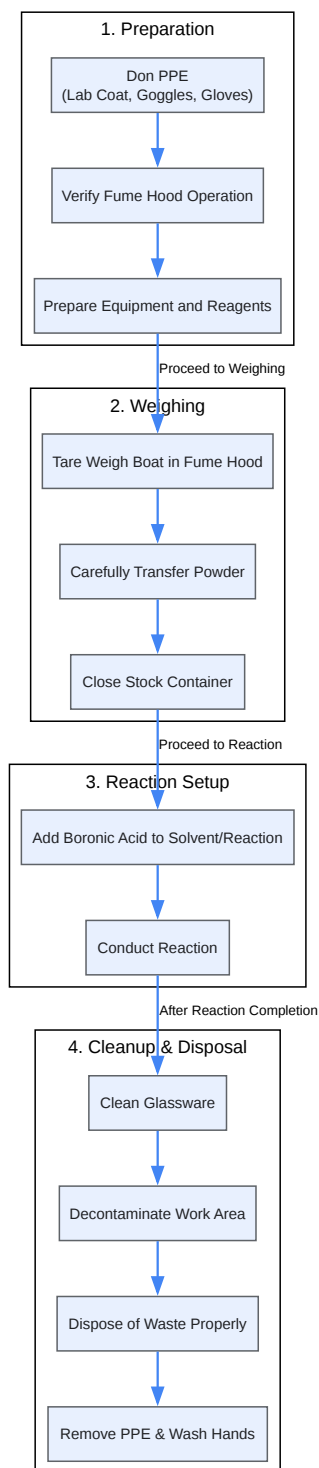
- Preparation:
 - Don appropriate PPE: lab coat, safety glasses, and nitrile gloves.
 - Ensure a chemical fume hood is operational.
 - Prepare all necessary equipment (spatula, weigh boat, glassware, solvents) and place them in the fume hood.
- Weighing:
 - Place a tared weigh boat on an analytical balance inside the fume hood or in a designated weighing enclosure.

- Carefully transfer the desired amount of the boronic acid from the storage container to the weigh boat using a clean spatula.
- Minimize the creation of dust.
- Close the storage container tightly immediately after use.
- Dissolution/Reaction:
 - Add the weighed boronic acid to the reaction vessel containing the appropriate solvent.
 - If necessary, stir the mixture to dissolve the solid.
 - Proceed with the intended chemical reaction under the specified conditions.
- Cleanup:
 - Clean all contaminated glassware and equipment.
 - Wipe down the work surface in the fume hood.
 - Dispose of contaminated weigh boats and gloves in the appropriate solid waste container.
 - Wash hands thoroughly.

Visualizations

Experimental Workflow for Safe Handling of Boronic Acids

Workflow for Safe Handling of Powdered Boronic Acids

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Caption: A flowchart illustrating the key steps for the safe handling of powdered boronic acids in a laboratory environment.

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